

An In-depth Technical Guide on Methyl Dimethoxyacetate: Chemical Properties and Structure

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Compound of Interest

Compound Name: Methyl dimethoxyacetate

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Introduction

Methyl dimethoxyacetate is a carboxylic acid ester and an acetal.[1] It is a versatile reagent in organic synthesis, finding applications as a solvent and a building block in the preparation of more complex molecules.[1] This document provides a comprehensive overview of its chemical and physical properties, structural information, and its role in synthetic chemistry.

Chemical and Physical Properties

Methyl dimethoxyacetate is a clear, colorless to very slightly yellow liquid at room temperature.[1][2] It possesses a mild, ester-like odor.[1] The compound is stable under normal conditions but is moisture sensitive and flammable.[1] It is miscible with common organic solvents like ethanol, acetone, and diethyl ether, and shows moderate solubility in water.[1]

Quantitative Data

The key physical and chemical properties of **methyl dimethoxyacetate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₄	[1][3][4]
Molecular Weight	134.13 g/mol	[1][3]
CAS Number	89-91-8	[1][3]
Appearance	Clear colorless to very slightly yellow liquid	[1][2]
Density	1.096 g/mL at 25 °C	[5]
Boiling Point	140-142 °C at normal pressure	[1]
67 °C at 18 mmHg	[5]	
61 °C at 2399.80 Pa	[2]	
Melting Point	51.5 °C	[2]
Flash Point	67 °C (closed cup)	
Refractive Index	n _{20/D} 1.405	[5]
Solubility	Soluble in water	[1]
Miscible with common organic solvents	[1]	

Chemical Structure

The structural identifiers for **methlyl dimethoxyacetate** are provided in the table below. These are crucial for unambiguous identification in chemical databases and literature.

Identifier	Value	Reference
IUPAC Name	methyl 2,2-dimethoxyacetate	[3][6]
Synonyms	Methyl 2,2-dimethoxyacetate, Dimethoxyacetic acid methyl ester, Glyoxylic acid methyl ester dimethyl acetal	[1][3][7]
SMILES String	<chem>COC(OC)C(=O)OC</chem>	[5][8]
InChI Key	NZTCVGHDPDWAALP- UHFFFAOYSA-N	[1][3]
InChI	InChI=1S/C5H10O4/c1-7- 4(6)5(8-2)9-3/h5H,1-3H3	[1][3]

Molecular Structure Diagram

The following diagram illustrates the two-dimensional chemical structure of **methyl dimethoxyacetate**.

Caption: 2D structure of **methyl dimethoxyacetate**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **methyl dimethoxyacetate** was not found in the surveyed literature, its synthesis would likely follow standard esterification and acetalization procedures. A plausible synthetic route could involve the reaction of methyl glyoxylate with methanol in the presence of an acid catalyst to form the dimethyl acetal.

Methyl dimethoxyacetate is utilized as a reagent in various organic reactions. For instance, it has been used in the Claisen acylation of active hydrogen compounds, in the preparation of 3,9-disubstituted 2,4,8,10-tetroxaspiro[5.5]undecane, as a lithium enolate precursor, and as an acylating reagent for cycloalkanone enolates and amino alcohols.[4]

An example of a workflow where a related dimethoxy compound is used in a synthesis is the preparation of Methyl 2-(6-methoxy-1H-indol-3-yl)acetate from 4-methoxyphenylhydrazine hydrochloride and methyl 4,4-dimethoxybutanoate.[9]

General Experimental Workflow for a Reaction Involving an Acetal

The following diagram illustrates a general workflow for a chemical synthesis that might involve a reagent like **methyl dimethoxyacetate**.



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Caption: A generalized workflow for an organic synthesis.

Safety and Handling

Methyl dimethoxyacetate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from sources of ignition.[1] It is recommended to use personal protective equipment such as safety goggles, gloves, and a lab coat. The compound should be stored in a tightly closed container in a cool, dry place.[2] It is sensitive to moisture.[1] Based on animal studies, it exhibits low to moderate acute toxicity, and exposure may cause irritation to the eyes, skin, and respiratory tract.[1]

Conclusion

This technical guide provides a summary of the key chemical properties and structural details of **methyl dimethoxyacetate**. The tabulated data offers a quick reference for researchers, and the structural information ensures accurate identification. While a specific synthesis protocol is not detailed, its role as a reagent in organic synthesis is highlighted, along with a general experimental workflow. Adherence to proper safety and handling procedures is essential when working with this compound.

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